

A Technical Guide to Desmethyl Carbodenafil: Nomenclature, Characterization, and Forensic Significance

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Compound of Interest

Compound Name: *Desmethyl Carbodenafil*

Cat. No.: *B1530887*

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This document provides a comprehensive technical overview of **Desmethyl Carbodenafil**, a potent synthetic compound relevant to researchers, analytical chemists, and professionals in drug development and forensic toxicology. We will delve into its chemical identity, structural relationship to approved phosphodiesterase type 5 (PDE-5) inhibitors, analytical detection methodologies, and its significant emergence as an illicit adulterant in consumer products.

Introduction: The Rise of an Unapproved Sildenafil Analogue

Desmethyl Carbodenafil is a synthetic chemical compound structurally analogous to Sildenafil, the active pharmaceutical ingredient in Viagra®.[1][2] As a phosphodiesterase type 5 (PDE-5) inhibitor, it is presumed to share the mechanism of action of approved drugs in this class, which are primarily used for the treatment of erectile dysfunction.[3] However, it is crucial to note that **Desmethyl Carbodenafil** has not been approved for therapeutic use by the U.S. Food and Drug Administration (FDA) or any other major regulatory agency.[1][2]

Its primary significance in the scientific community stems from its frequent identification as an undeclared and illegal adulterant in a variety of consumer products, particularly those marketed as "natural" or "herbal" sexual enhancement supplements and coffees.[2][4][5][6] The presence of this potent, unapproved substance in over-the-counter products poses a significant and serious public health risk due to the lack of safety and efficacy data and the potential for

dangerous drug interactions.[2][7] A fatal case of acute toxicity has been documented, underscoring the severe risks associated with this compound.[2][8] Consequently, its primary applications are in analytical chemistry and forensic toxicology, where it serves as a reference standard for the detection of adulterated products.[2][9]

Chemical Identity and Nomenclature

Precise identification of a compound is foundational to all scientific inquiry. **Desmethyl Carbodenafil** is identified by a specific CAS number and a systematic IUPAC name that describes its molecular structure.

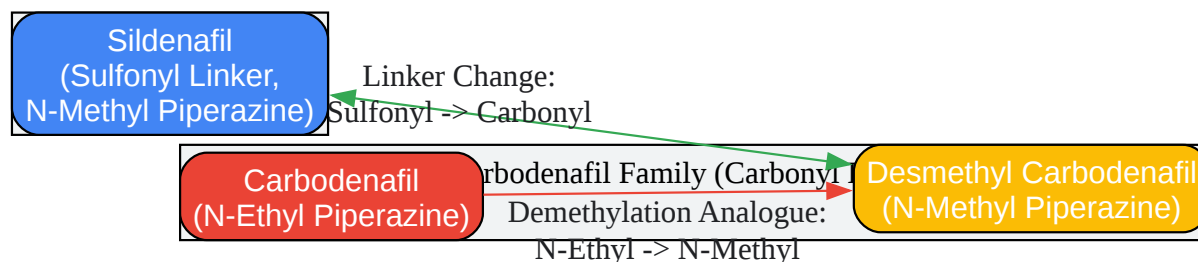
Identifier	Value	Source(s)
CAS Number	147676-79-7	[2][3][10][11][12]
IUPAC Name	5-[2-ethoxy-5-(4-methylpiperazine-1-carbonyl)phenyl]-1-methyl-3-propyl-6H-pyrazolo[4,3-d]pyrimidin-7-one	[3][10]
Molecular Formula	C ₂₃ H ₃₀ N ₆ O ₃	[2][3][10][12]
Molecular Weight	438.5 g/mol	[2][3][10][12]
Synonyms	Norcarbodenafil, Desmethylcarbodenafil, Desmethyl Fondenafil	[10]

Structural Elucidation: Relationship to Carbodenafil and Sildenafil

Desmethyl Carbodenafil belongs to the pyrazolopyrimidinone class of compounds, similar to Sildenafil. The name "**Desmethyl Carbodenafil**" itself provides a clue to its structure. It is a derivative of Carbodenafil where a methyl group has been removed. Carbodenafil (also known as Fondenafil) is another unapproved sildenafil analogue which features an N-ethyl group on the piperazine ring.[13] In contrast, **Desmethyl Carbodenafil** has an N-methyl group on the

piperazine ring, identical to Sildenafil. The "carbo" part of the name refers to the carbonyl group linking the phenyl ring to the piperazine moiety, distinguishing it from Sildenafil's sulfonyl group.

The structural relationship between these compounds is illustrated below.



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Caption: Structural relationships between Sildenafil, Carbodenafil, and **Desmethyl Carbodenafil**.

Synthesis Pathways: From Parent Compounds

The synthesis of **Desmethyl Carbodenafil** is not widely published in peer-reviewed literature for legitimate therapeutic development, given its unapproved status. However, knowledge of its synthesis is crucial for forensic analysis and the production of reference standards. The primary route to **Desmethyl Carbodenafil** involves the chemical modification of related, more accessible parent compounds like Carbodenafil or Sildenafil.[2]

Key Synthetic Step: Demethylation

The defining transformation in creating **Desmethyl Carbodenafil** from a precursor like Carbodenafil (which has an N-ethyl group) would conceptually involve a de-ethylation followed by methylation. More practically, synthesis would likely parallel the final steps of Sildenafil or Carbodenafil synthesis, but utilizing 1-methylpiperazine instead of 1-ethylpiperazine.[2][14]

A plausible final step, analogous to Sildenafil synthesis, would be the coupling of the pyrazolopyrimidinone core with the appropriate phenyl-piperazine moiety.[14] The synthesis of the pyrazole-containing core typically involves cyclization reactions.[2] The key is the final coupling step with 1-methylpiperazine to form the final product.

Analytical Characterization and Detection

Due to its prevalence as an adulterant, robust analytical methods are essential for the detection and quantification of **Desmethyl Carbodenafil** in complex matrices like dietary supplements and biological fluids.

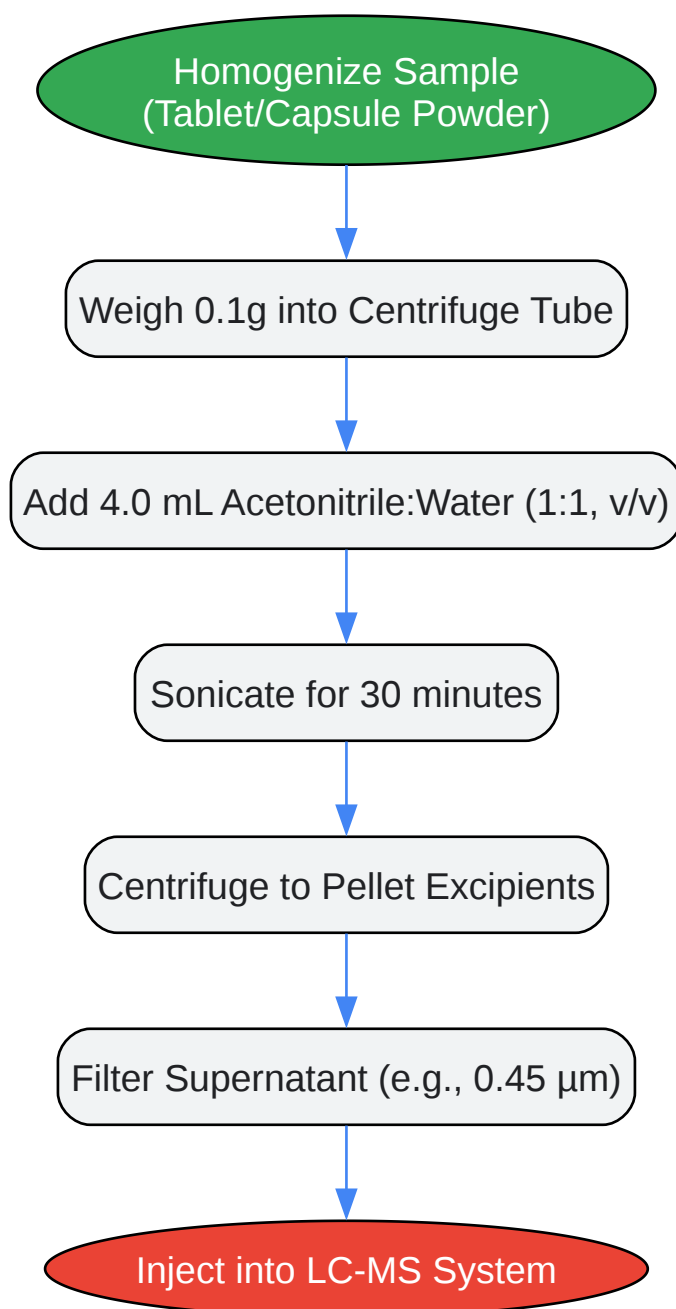
Chromatographic and Spectrometric Techniques

Liquid chromatography coupled with mass spectrometry is the gold standard for identifying and quantifying **Desmethyl Carbodenafil**.

- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This is a highly sensitive and specific method validated for the quantification of **Desmethyl Carbodenafil**.^{[2][15]} It is the preferred technique for analyzing biological samples, such as postmortem blood, due to its ability to detect low concentrations and differentiate the analyte from a complex matrix.^[15] A validated LC-MS/MS method has been used to quantify the compound in a fatal toxicity case.^{[8][15]}
- **Liquid Chromatography-Time-of-Flight Mass Spectrometry (LC-TOF-MS):** This high-resolution mass spectrometry (HRMS) technique is invaluable for screening and identifying unknown compounds.^[2] It provides highly accurate mass measurements, which can determine the elemental composition (C₂₃H₃₀N₆O₃) with a high degree of confidence.^[2] LC-TOF-MS was instrumental in the initial identification of **Desmethyl Carbodenafil** and its metabolites in postmortem blood.^[8]
- **High-Performance Liquid Chromatography (HPLC) with Photodiode Array (PDA) Detection:** HPLC-PDA is a common technique for screening dietary supplements for the presence of sildenafil analogues.^{[6][16][17]} While not as specific as mass spectrometry, it is a robust method for initial detection.

Sample Preparation Protocol for Dietary Supplements

The following is a generalized workflow for the extraction of **Desmethyl Carbodenafil** from a solid dietary supplement for LC-MS analysis.



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Caption: General workflow for sample preparation of dietary supplements for LC-MS analysis.

[7]

Toxicological Profile and Public Health Concerns

Unlike approved pharmaceuticals, **DesmethyI Carbodenafil** has not undergone rigorous toxicological testing and clinical trials. Its safety profile is largely unknown, which is a major

public health concern.

- Pharmacodynamic Interactions: As a PDE-5 inhibitor, **Desmethyl Carbodenafil** is expected to interact with nitrate medications (e.g., nitroglycerin), potentially causing a precipitous and life-threatening drop in blood pressure.[2] Consumers of adulterated products are unaware of this risk.[1]
- Acute Toxicity: There is at least one documented case of fatal intoxication directly attributed to **Desmethyl Carbodenafil**. [7][8] In this case, the compound and its hydroxy metabolite were identified as the major components in postmortem blood. [2][8] The concentration in the decedent's blood was determined to be 0.92 ± 0.13 mg/L. [15]
- Metabolism: Analysis in the fatal case also detected probable desmethyl and hydroxydesmethyl metabolites, indicating that the compound undergoes metabolic transformation in vivo. [2][8]

The clandestine inclusion of this compound in consumer products circumvents all regulatory safeguards designed to protect public health. The lack of dosage information, contraindication warnings, and manufacturing quality control presents an imminent danger to consumers.

Conclusion

Desmethyl Carbodenafil (CAS No. 147676-79-7) is a significant compound in the field of forensic chemistry and public health. While structurally related to approved PDE-5 inhibitors, its unapproved status and clandestine use as an adulterant in dietary supplements make it a serious health threat. Accurate identification through advanced analytical techniques like LC-MS/MS and LC-TOF-MS is critical for regulatory agencies and law enforcement to combat the distribution of these dangerous products. This guide has provided a foundational understanding of its nomenclature, structure, analysis, and toxicological significance to aid researchers and professionals in addressing this ongoing public health challenge.

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